

Application Notes: Utilizing Phenethicillin Potassium for Bacterial Cell Wall Synthesis Research

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Compound of Interest

Compound Name: Phenethicillin (potassium)

Cat. No.: B14116987

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Introduction

Phenethicillin potassium is a narrow-spectrum, beta-lactam antibiotic belonging to the penicillin family.[1] Its mechanism of action involves the specific inhibition of bacterial cell wall synthesis, making it a valuable tool for researchers studying this essential pathway.[1] Like other penicillins, phenethicillin acts by targeting and inactivating penicillin-binding proteins (PBPs), which are enzymes crucial for the final steps of peptidoglycan synthesis.[1][2][3] This specific mode of action allows for targeted investigations into the dynamics of cell wall construction, the function of different PBPs, and the mechanisms of antibiotic resistance.

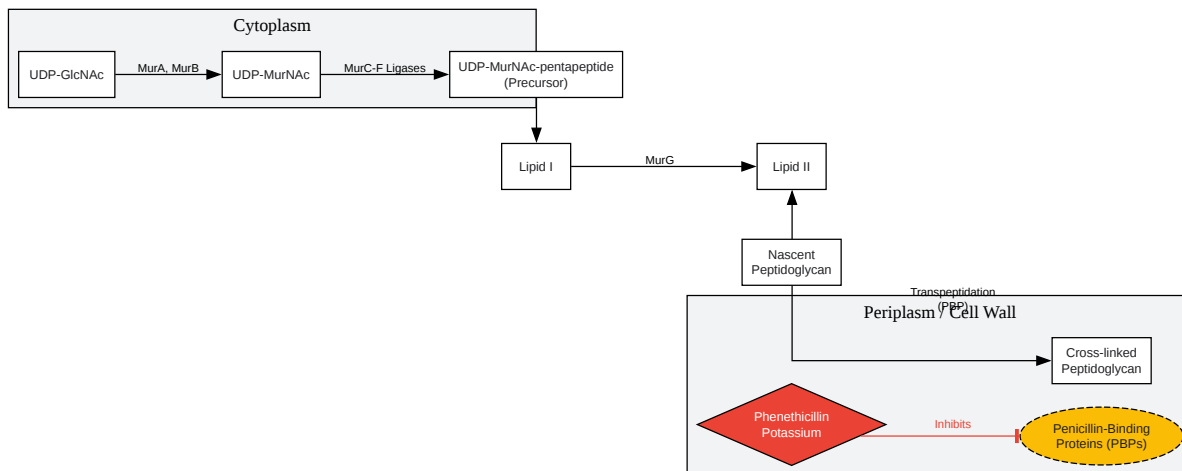
Mechanism of Action

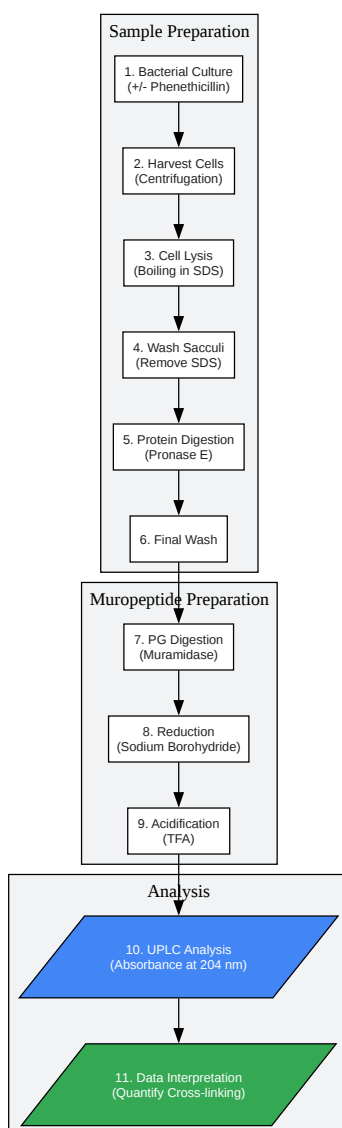
Bacterial cell wall integrity is primarily maintained by a rigid peptidoglycan (PG) layer, which is absent in mammalian cells, making it an excellent target for antibiotics.[4] Peptidoglycan synthesis is a multi-stage process that culminates in the cross-linking of peptide side chains, a reaction catalyzed by the transpeptidase domain of PBPs.[4][5] Phenethicillin, a structural analog of the D-alanyl-D-alanine moiety of the PG precursor, binds to the active site of PBPs.[3][5] This forms a stable, covalent acyl-enzyme complex, effectively inactivating the enzyme.

[5][6] The inhibition of this transpeptidation step prevents the formation of a stable cell wall, leading to cell lysis and bacterial death, particularly in growing bacteria.[1][2]

Visualizing the Pathway: Peptidoglycan Synthesis and Phenethicillin Inhibition

The following diagram illustrates the key stages of peptidoglycan biosynthesis and the specific point of inhibition by phenethicillin potassium.





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